

Proper Disposal of 2-Methylphenanthrene: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2-Methylphenanthrene

Cat. No.: B047528

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For immediate release: Researchers, scientists, and drug development professionals now have a comprehensive guide for the proper and safe disposal of **2-Methylphenanthrene**. This document outlines essential safety protocols, logistical procedures, and regulatory considerations to ensure the responsible management of this hazardous chemical waste. Adherence to these guidelines is critical for maintaining laboratory safety and environmental protection.

2-Methylphenanthrene, a polycyclic aromatic hydrocarbon (PAH), is classified as harmful if swallowed, a cause of serious eye damage, and very toxic to aquatic life with long-lasting effects.^[1] Improper disposal can lead to significant environmental contamination and health risks. This guide provides a clear, step-by-step process for handling, storing, and disposing of **2-Methylphenanthrene** waste in a laboratory setting.

Immediate Safety and Handling Precautions

Before handling **2-Methylphenanthrene**, it is imperative to wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. All handling of solid **2-Methylphenanthrene** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust particles.

In the event of a small spill, do not dry sweep. Instead, first, remove all sources of ignition.^[2] Dampen the spilled solid material with 60-70% ethanol and carefully transfer it to a designated, labeled hazardous waste container.^[2] Use absorbent paper dampened with the same ethanol

solution to clean the affected area, and seal the contaminated paper in a vapor-tight plastic bag for disposal.[2][3]

Step-by-Step Disposal Procedure

The primary and recommended method for the disposal of **2-Methylphenanthrene** is through a licensed hazardous waste disposal company. Direct disposal into laboratory drains or regular trash is strictly prohibited due to its high toxicity to aquatic life.[1]

Step 1: Waste Collection and Segregation

- Collect all waste containing **2-Methylphenanthrene**, including contaminated labware, PPE, and spill cleanup materials, in a dedicated, properly labeled hazardous waste container.
- The container must be made of a material compatible with aromatic hydrocarbons and have a secure, tight-fitting lid.
- Clearly label the container with "Hazardous Waste," the full chemical name "**2-Methylphenanthrene**," and the appropriate hazard pictograms (e.g., health hazard, environmental hazard).
- Do not mix **2-Methylphenanthrene** waste with other incompatible waste streams. It can react vigorously with strong oxidizing agents.[2][4]

Step 2: Storage in a Satellite Accumulation Area (SAA)

- Store the sealed and labeled hazardous waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.
- The SAA should be located at or near the point of waste generation and away from sources of ignition or heat.
- Ensure secondary containment is in place to capture any potential leaks from the primary container.

Step 3: Arranging for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the **2-Methylphenanthrene** waste.
- Provide the waste disposal company with a complete and accurate description of the waste, including its chemical composition and any potential contaminants.
- The recommended disposal method for PAHs like **2-Methylphenanthrene** is high-temperature incineration in a facility equipped with an afterburner and a scrubber to neutralize harmful combustion byproducts.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Quantitative Data and Physical Properties

For quick reference, the following table summarizes key quantitative data and physical properties of **2-Methylphenanthrene**.

Property	Value	Source
CAS Number	2531-84-2	[2] [3] [8] [9]
Molecular Formula	C ₁₅ H ₁₂	[3] [8]
Molecular Weight	192.26 g/mol	[8]
Appearance	White crystalline solid	[2] [4]
Melting Point	57-59 °C (135-138 °F)	[2]
Boiling Point	155-160 °C at 3 mmHg	[2]
Water Solubility	Insoluble	[2] [4]
GHS Hazard Classifications	Acute toxicity, Oral (Category 4), Serious eye damage (Category 1), Hazardous to the aquatic environment, long-term (Category 1)	[1] [4]

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **2-Methylphenanthrene** waste in a laboratory setting.



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